

# 4SC-203 clinical trials acute myeloid leukemia AML

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## Compound Focus: 4Sc-203

CAS No.: 895533-09-2

Cat. No.: S548016

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## Preclinical Profile of 4SC-203

The table below summarizes the available preclinical and chemical data for **4SC-203** from a chemical supplier's website [1].

Property	Description
CAS Number	895533-09-2 [1]
Molecular Formula	$C_{33}H_{38}N_8O_4S$ [1]
Molecular Weight	642.77 g/mol [1]
Mechanism of Action	Multi-kinase inhibitor [1]
Primary Targets	Flt3, Flt3 mutants, Axl, Alk, Fak, VEGF-R2, Trk receptors [1]
Potency (IC <sub>50</sub> )	Low nanomolar (nM) range for primary targets [1]
In Vivo Activity	Demonstrated significant antitumor activity in AML-relevant preclinical models [1]

Property	Description
Reported Tolerability	Reported as "well tolerated" in a first-in-human study in healthy volunteers [1]

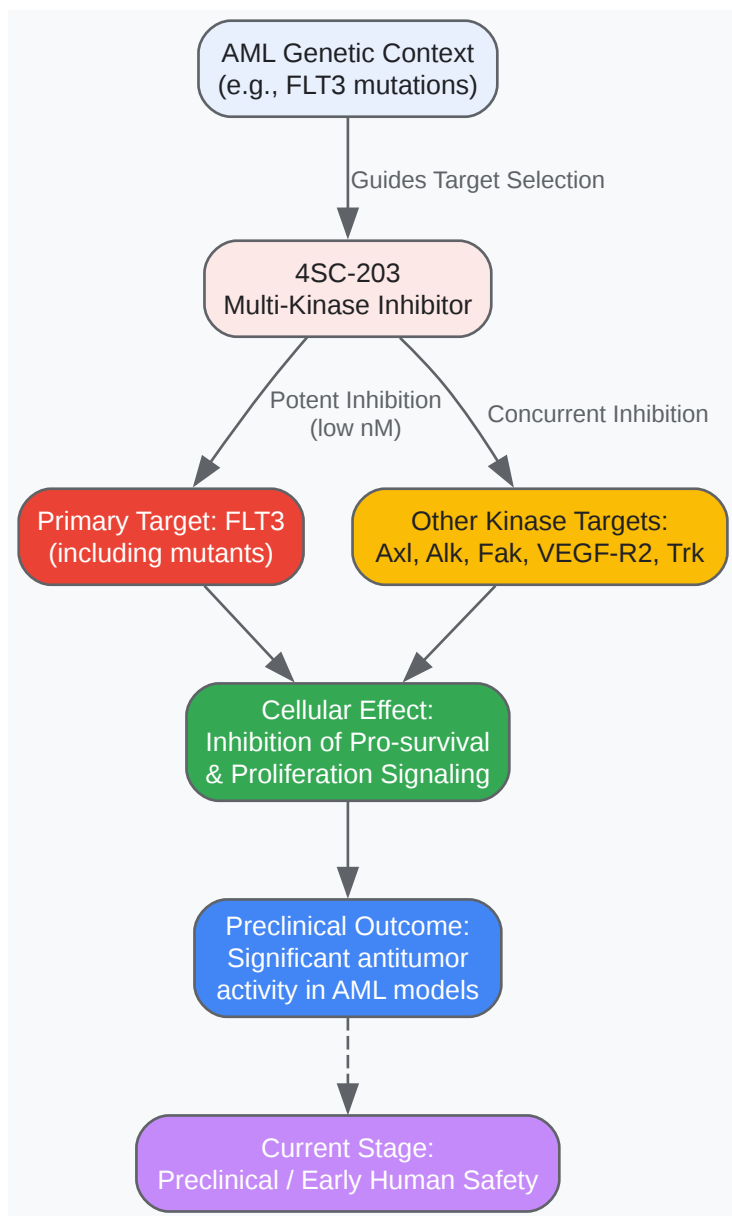
## Scientific Context for AML Research

To situate **4SC-203** within the broader field of AML research, here is some relevant context:

- **Diagnostic Standards:** The diagnosis and classification of AML now follow the **WHO 2022 (5th edition) classification** for hematopoietic and lymphoid tumors [2] [3]. This system emphasizes genetic abnormalities for defining disease entities and prognosis.
- **Therapeutic Landscape:** Recent guidelines highlight the importance of **MICM (Morphology, Immunology, Cytogenetics, and Molecular genetics) diagnostics** and **measurable residual disease (MRD) monitoring** for treatment decisions [2]. The field is increasingly moving towards targeted therapies and immunotherapies.

## Mechanism of Action Workflow

Based on the available preclinical data [1], the following diagram illustrates the hypothesized mechanism of action and development context for **4SC-203** in AML:



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> Hypothesized mechanism and development stage of **4SC-203** based on available preclinical data.

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## References

1. - 4 | Flt3 | Axl | Alk | Fak | VEGF-R2 | Trk Inhibitor | TargetMol SC 203 [targetmol.com]
2. 中国成人急 淋巴细胞性 诊断与治疗指南 (2024年版) - PMC 白血病 [pmc.ncbi.nlm.nih.gov]
3. WHO 2022第5版急 分类解读性 髓系白血病 [ccj.pku.edu.cn]

To cite this document: Smolecule. [4SC-203 clinical trials acute myeloid leukemia AML]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548016#4sc-203-clinical-trials-acute-myeloid-leukemia-aml]

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